Structural Dynamics and Conformational Analysis of trans-4-Fluorocyclohexanecarboxylic Acid

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Compound of Interest

Compound Name:	*trans-4-Fluorocyclohexanecarboxylic Acid*
CAS No.:	*1354379-54-6*
Cat. No.:	*B2425008*

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Technical Guide for Medicinal Chemistry & Structural Biology

Executive Summary

trans-4-Fluorocyclohexanecarboxylic acid represents a critical scaffold in modern drug discovery, serving as a bioisostere for cyclohexanecarboxylic acid and a metabolically robust analog of benzoic acid. Its utility is defined by the precise spatial arrangement of the fluorine atom and the carboxyl group, which exist predominantly in a diequatorial (

) conformation. This guide provides an in-depth analysis of its stereochemical behavior, NMR spectroscopic signatures, and physicochemical properties, offering a roadmap for its application in ligand design.

Molecular Architecture & Stereochemistry

Stereochemical Definition

The molecule is a 1,4-disubstituted cyclohexane. The term trans indicates that the substituent groups (fluorine and carboxylic acid) lie on opposite faces of the mean plane of the carbon ring.

- Configuration: Relative stereochemistry is trans-1,4.
- Symmetry: The molecule possesses a plane of symmetry (

) passing through C1 and C4, making it achiral (meso) despite having stereocenters.

Conformational Isomerism

Cyclohexane rings exist in a dynamic equilibrium between two chair conformations.[1] For trans-1,4-disubstituted cyclohexanes, the relationship between the substituents dictates that they must be either both equatorial or both axial.

The Two Chair Conformers:

- Conformer A (Diequatorial,

  ): Both the -COOH group and the -F atom occupy equatorial positions.
- Conformer B (Diaxial,

  ): Both groups occupy axial positions.

Thermodynamic Preference

The stability of these conformers is governed by the A-values (conformational free energies) of the substituents. The system overwhelmingly favors the diequatorial conformation to minimize 1,3-diaxial steric strain.

- A-value of -COOH: ~1.4 kcal/mol
- A-value of -F: ~0.25 kcal/mol
- :

  kcal/mol.

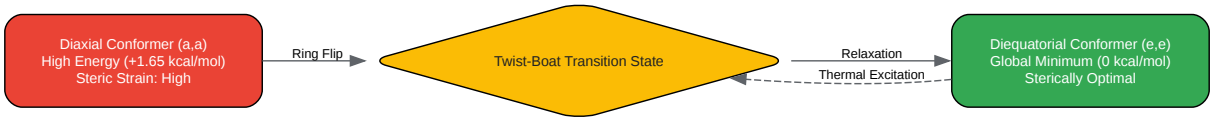
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This energy difference corresponds to a >94% population of the diequatorial conformer at room temperature (298 K), making the (

) form the biologically relevant species.

Visualizing the Conformational Equilibrium

The following diagram illustrates the ring-flip mechanism and the thermodynamic sink represented by the diequatorial conformer.



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Figure 1: Conformational energy landscape of **trans-4-fluorocyclohexanecarboxylic acid** favoring the diequatorial state.

Analytical Characterization: NMR Signatures

Nuclear Magnetic Resonance (NMR) is the primary method for validating the trans stereochemistry. The coupling constants (

) between the fluorine nucleus and ring protons are diagnostic.

F NMR Spectroscopy

In the dominant (

) conformation, the fluorine atom is equatorial.

- Chemical Shift: Typically

  -170 to -180 ppm (relative to CFCl

).

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- Coupling Pattern: The equatorial fluorine (

) couples with the geminal proton (

) and vicinal protons.

Diagnostic Coupling Constants ( )

The magnitude of vicinal proton-fluorine coupling depends on the dihedral angle (

) according to a Karplus-type relationship.

Interaction	Protons Involved	Dihedral Angle	Expected Value (Hz)	Observation in trans ( )
Vicinal (gauche)	F - C4 - C3 - H	~60°	10 - 14 Hz	Observed
Vicinal (gauche)	F - C4 - C3 - H	~60°	10 - 14 Hz	Observed
Vicinal (anti)	F - C4 - C3 - H	~180°	30 - 45 Hz	ABSENT

Interpretation: The absence of a large (>30 Hz) vicinal coupling in the

F or

H spectrum confirms that the fluorine is not axial. Consequently, the multiplet for the geminal proton (H4) appears as a wide triplet-of-triplets (tt) dominated by large H-H axial-axial couplings, but the F-H couplings remain moderate.

Physicochemical Properties & Drug Design Utility[4][5][6]

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Acidity (pKa)

The introduction of fluorine at the 4-position exerts a through-bond inductive effect (

), withdrawing electron density from the carboxylate group, albeit weakly due to the distance (4 bonds).

- Cyclohexanecarboxylic acid pKa: 4.90[2]
- **trans-4-Fluorocyclohexanecarboxylic acid** pKa: ~4.75 - 4.80

Significance: The slight increase in acidity allows for fine-tuning of solubility and salt formation without drastically altering the ionization profile compared to the non-fluorinated parent.

Lipophilicity (LogP)

Fluorine is often called a "polar hydrophobe." While it is electronegative, it has low polarizability.

- LogP (H

  F): Typically +0.1 to +0.2 units.
- Metabolic Stability: The C-F bond (approx. 116 kcal/mol) renders the 4-position resistant to oxidative metabolism (e.g., hydroxylation by CYP450), which typically attacks the exposed 4-position of cyclohexane rings.

Solid-State Packing

In the crystalline state, **trans-4-fluorocyclohexanecarboxylic acid** forms centrosymmetric dimers via dual O-H···O hydrogen bonds between carboxyl groups. The linear trans geometry facilitates efficient packing, often resulting in higher melting points compared to the cis isomer or flexible analogs.

Experimental Protocol: Synthesis via Inversion

To selectively synthesize the trans isomer, one must often employ a nucleophilic fluorination strategy that proceeds with Walden inversion (S

2 mechanism).

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Objective: Synthesize trans-4-fluorocyclohexanecarboxylate from cis-4-hydroxycyclohexanecarboxylate.

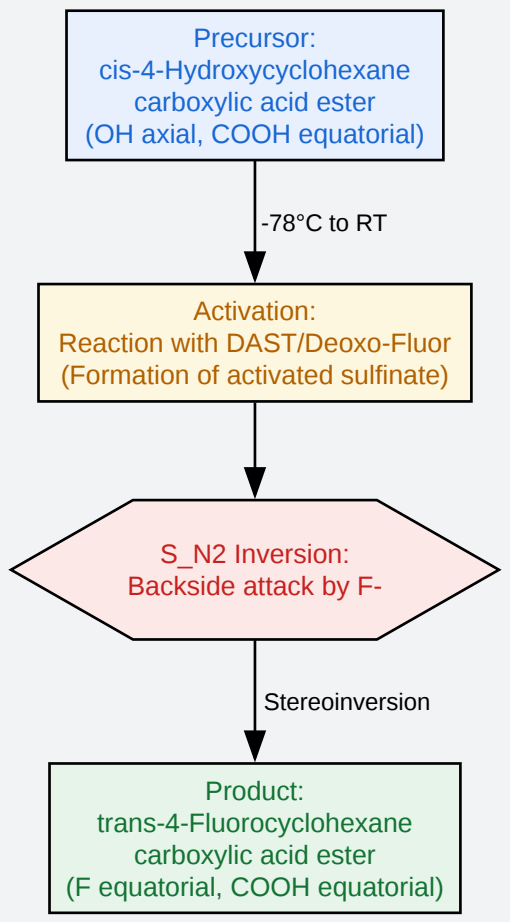
Protocol Steps:

- Starting Material: Ethyl cis-4-hydroxycyclohexanecarboxylate (OH is axial or equatorial depending on equilibrium, but the reaction requires a specific leaving group trajectory).
- Reagent: Diethylaminosulfur trifluoride (DAST) or Deoxo-Fluor®.
- Mechanism: The hydroxyl group attacks the sulfur center, creating a good leaving group. Fluoride ion attacks from the backside (S

  2).
- Stereochemical Outcome:
  - cis-Alcohol (OH axial/equatorial mix)

    trans-Fluoride (F equatorial).
  - Note: If the starting material is the pure cis-4-hydroxy ester (where OH is axial in the stable conformer? No, in cis-1,4, one is ax, one eq. If COOH is eq, OH is ax. Backside attack on axial OH yields equatorial F).

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Figure 2: Stereoselective synthesis via nucleophilic fluorination with inversion.

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